

Head-Twitch Response and Receptor Activity Comparison

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 5-Bromo-N,N-Dimethyltryptamine

CAS No.: 17274-65-6

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Compound	Head-Twitch Response (HTR) in Rodents	5-HT _{2A} Receptor Affinity (K _i)	Key Receptor Interactions & Functional Effects
5-Bromo-DMT	Does not induce significant HTR; even antagonizes HTR induced by 5-F-DMT [1] [2].	138 nM [1]	Partial agonist at 5-HT _{2A} ; also shows affinity for 5-HT _{1A} , 5-HT _{2B} , 5-HT _{2C} , and SERT. Produces antidepressant-like effects and promotes neuroplasticity [1] [2].
5-Fluoro-DMT	Induces robust HTR at a dose of 0.5 mg/kg [2].	Information not specified in sources	Considered a classic, hallucinogenic tryptamine, used as a positive control in studies [2].
5-Chloro-DMT	Induces robust HTR at a dose of 5.0 mg/kg [2].	Information not specified in sources	Considered a classic, hallucinogenic tryptamine [2].
DMT	Induces HTR [3].	Information not specified in sources	A classic, naturally occurring psychedelic tryptamine.
Psilocybin	Induces a characteristic, dose-dependent HTR [3].	Information not specified in	A classic psychedelic; its active metabolite, psilocin, has high affinity

Compound	Head-Twitch Response (HTR) in Rodents	5-HT2A Receptor Affinity (Ki)	Key Receptor Interactions & Functional Effects
DOI	Potently induces HTR; one of the most common pharmacological tools for this model [4] [5].	0.7 nM (high affinity) [4]	A potent and selective phenethylamine psychedelic and 5-HT2A/2B/2C receptor agonist.

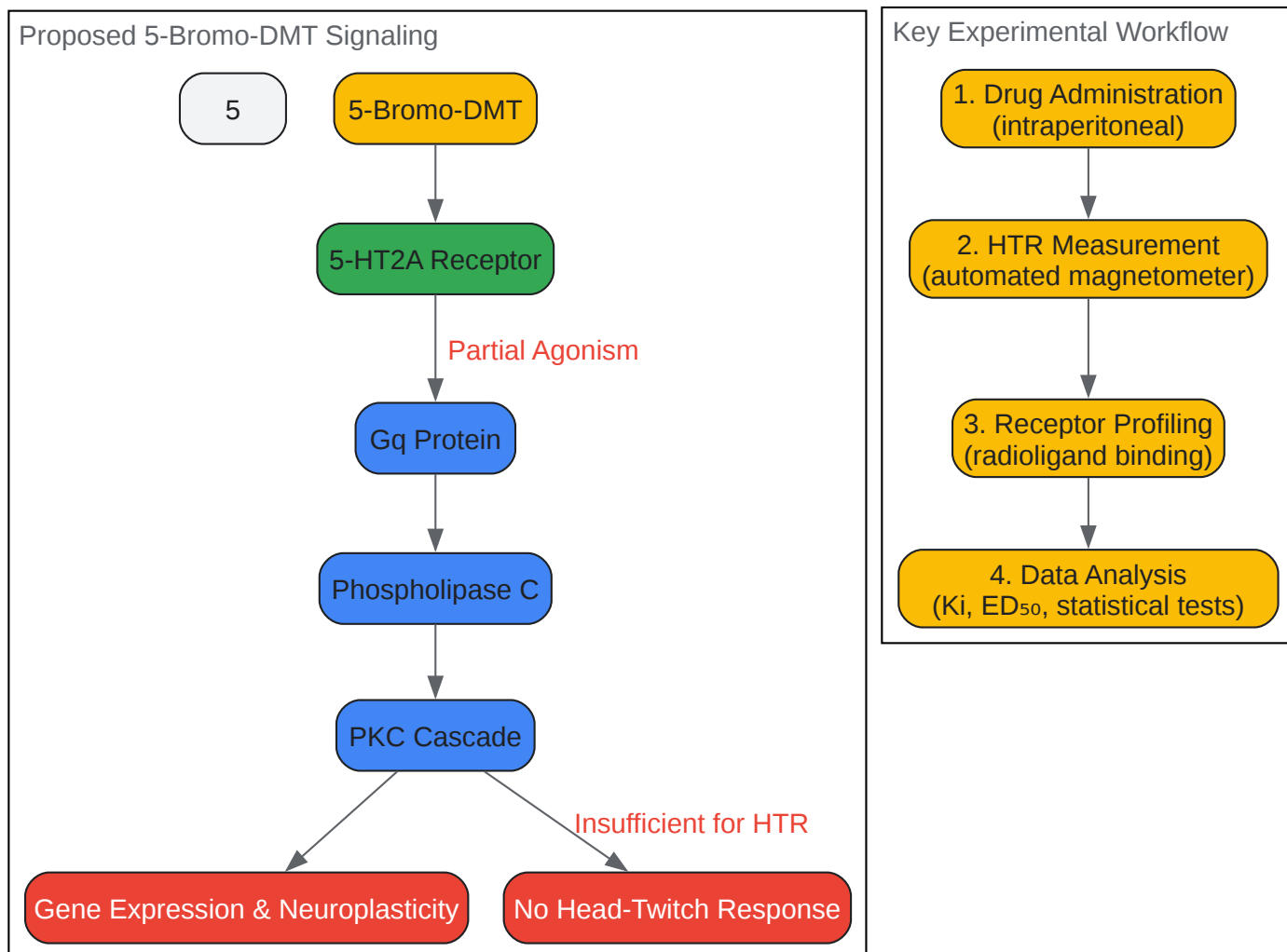
Experimental Protocols for HTR Assessment

The data in the table above is primarily derived from standardized preclinical experiments. Here are the core methodologies used in these studies:

- Animal Models:** Experiments are typically conducted on adult mice (e.g., C57BL/6J strain), with subjects randomly assigned to treatment groups [2] [5].
- HTR Measurement:** The Head-Twitch Response is quantified using automated systems, such as magnetometers with coils or video tracking, which detect the characteristic rotational head movement. Mice are placed in a testing chamber, and HTRs are recorded for a set period (e.g., 20-30 minutes) after drug administration [5] [3].
- Drug Administration:** Compounds are usually administered intraperitoneally (i.p.). In antagonist studies, a compound like a 5-HT2A receptor blocker (e.g., M100907) is given 15 minutes before the agonist to test for blockade of the HTR [5].
- Receptor Profiling:** The affinity of a compound for various receptors (e.g., 5-HT1A, 5-HT2A, 5-HT2C) is determined through **radioligand binding assays**. This involves incubating the test compound with cell membranes expressing the target receptor and a radioactive ligand that binds to it. The concentration needed to displace 50% of the radioactive ligand provides the Ki value (inhibition constant), a measure of affinity [1] [6].

Signaling Pathway and Experimental Workflow

The following diagram illustrates the hypothesized signaling mechanism for 5-Bromo-DMT's unique effect and a general workflow for the key experiments discussed.



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The unique profile of 5-Bromo-DMT makes it a prototypical candidate for the development of **non-hallucinogenic psychoplastogens**—substances that promote neuronal plasticity and have rapid antidepressant potential without causing hallucinations [2].

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